The Untapped Potential of Cholesteryl Hydroxystearate in Biomedical Research: A Technical Guide

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Compound of Interest

Compound Name:	*Cholesteryl hydroxystearate*
CAS No.:	*40445-72-5*
Cat. No.:	*B1511765*

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Abstract

Cholesteryl hydroxystearate, a cholesterol ester, is emerging as a compound of significant interest within the biomedical research community. Its unique physicochemical properties, including its propensity to form liquid crystals, make it a versatile candidate for various therapeutic and diagnostic applications. This technical guide provides a comprehensive overview of the current understanding of **cholesteryl hydroxystearate**, consolidating its known biological activities, potential therapeutic applications, and relevant experimental methodologies. While quantitative data on its specific efficacy remains nascent, this document aims to equip researchers with the foundational knowledge and procedural frameworks to explore its full potential in areas such as atherosclerosis, hypercholesterolemia, immunomodulation, and as a potential antidiabetic agent.

Introduction to **Cholesteryl Hydroxystearate**

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Cholesteryl hydroxystearate is an ester formed from cholesterol and hydroxystearic acid. The position of the hydroxyl group on the stearic acid chain can vary, with 12-hydroxystearate and 9-hydroxystearate being common isomers. This structural feature imparts amphiphilic properties to the molecule, influencing its self-assembly into various liquid crystalline structures. These ordered fluid phases are particularly relevant for biomedical applications, offering unique possibilities for drug delivery and interaction with biological membranes.

Chemical Structure:

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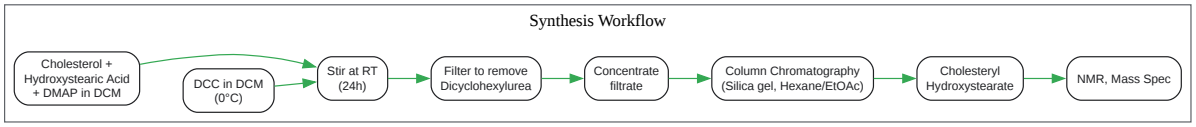



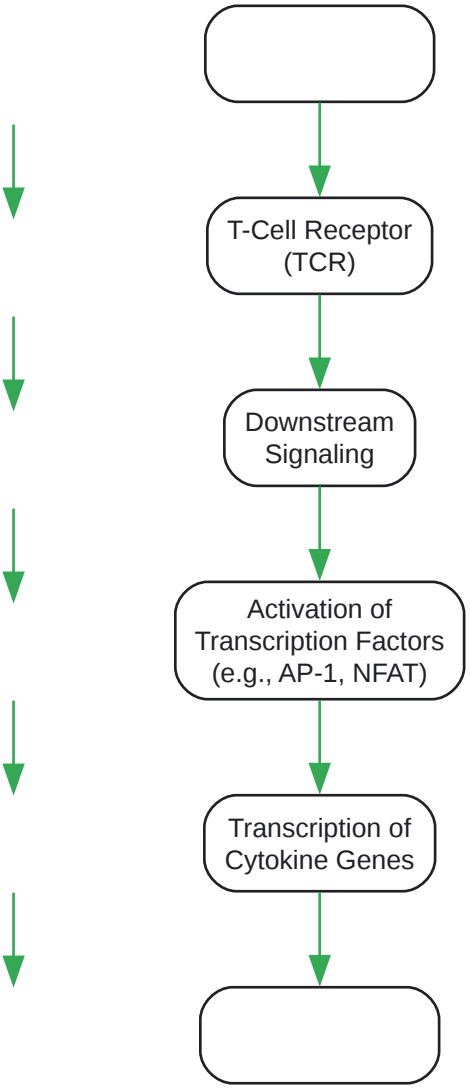

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